

Essential Safety and Operational Guidance for 3,5-Dimethyl-2-vinylpyrazine-d3

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Compound of Interest

Compound Name: 3,5-Dimethyl-2-vinylpyrazine-d3

Cat. No.: B12363752

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This document provides critical safety and logistical information for the handling and disposal of **3,5-Dimethyl-2-vinylpyrazine-d3** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₈ H ₇ D ₃ N ₂
Molecular Weight	137.20 g/mol [1]
Boiling Point	155 °C / 311 °F @ 760 mmHg (for 2,5-Dimethylpyrazine) [2]
Flash Point	63 °C / 145.4 °F (for 2,5-Dimethylpyrazine) [2]
Density	0.99 g/cm ³ (for 2,5-Dimethylpyrazine) [2]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **3,5-Dimethyl-2-vinylpyrazine-d3** is not readily available, the hazards are expected to be similar to its non-deuterated analog, 2,5-Dimethylpyrazine. This compound is classified as a flammable liquid and is harmful if

swallowed. It can cause skin and eye irritation and may cause respiratory irritation.[2] As a volatile organic compound (VOC), it is crucial to minimize inhalation exposure.[3][4]

Required Personal Protective Equipment

PPE	Specification	Rationale
Eye Protection	Chemical safety goggles with side shields	Protects against splashes and vapors that can cause serious eye irritation.[2][5]
Hand Protection	Nitrile or other chemically resistant gloves	Prevents skin contact, which can cause irritation.[2][5]
Body Protection	Laboratory coat	Protects against spills and contamination of personal clothing.[5]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If not possible, a NIOSH-approved respirator for organic vapors is necessary.	Minimizes inhalation of vapors, which can cause respiratory irritation.[3][5]

Operational Plan: Step-by-Step Handling Protocol

- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Gather all necessary PPE as specified in the table above.
 - Prepare a dedicated and clearly labeled hazardous waste container for liquid waste.
 - Have spill control materials (e.g., absorbent pads, sand) readily accessible.
- Handling the Compound:

- All handling of **3,5-Dimethyl-2-vinylpyrazine-d3** must be conducted within a certified chemical fume hood to minimize inhalation exposure.
- Wear the required PPE at all times.
- Avoid direct contact with the skin, eyes, and clothing.
- Keep the container tightly closed when not in use.
- Keep away from heat, sparks, open flames, and other ignition sources as the compound is a flammable liquid.[2][6]

- Post-Handling:
 - Wipe down the work area within the fume hood with an appropriate solvent (e.g., isopropanol) and dispose of the cleaning materials as hazardous waste.
 - Remove PPE carefully, avoiding self-contamination.
 - Wash hands thoroughly with soap and water after handling the compound.

Disposal Plan: Waste Management Protocol

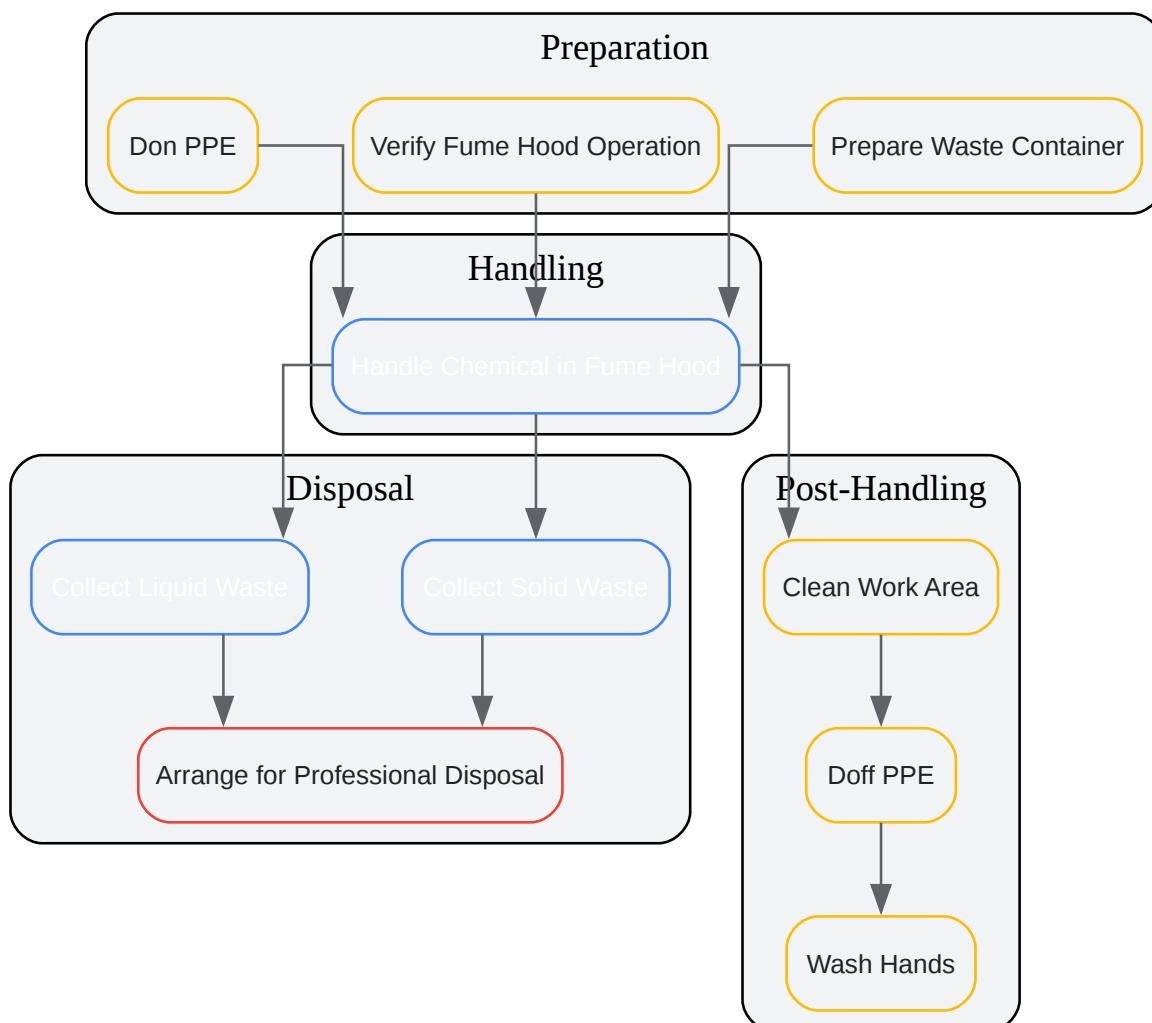
Proper disposal of **3,5-Dimethyl-2-vinylpyrazine-d3** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal Procedures

Waste Type	Collection and Storage	Disposal Method
Liquid Waste	<p>Collect in a dedicated, sealed, and properly labeled hazardous waste container. The label should include "Hazardous Waste," the full chemical name, and the approximate concentration.^[5]</p>	<p>Arrange for pickup and disposal by a licensed hazardous waste disposal company. Do not pour down the drain.^[5]</p>
Solid Waste (e.g., contaminated gloves, wipes)	Place in a sealed, labeled hazardous waste bag or container.	Dispose of through a licensed hazardous waste disposal company.

Experimental Workflow and Safety

The following diagram illustrates the key steps for the safe handling and disposal of **3,5-Dimethyl-2-vinylpyrazine-d3**.



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